

Azido-PEG4-nitrile: A Comprehensive Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Azido-PEG4-nitrile

Cat. No.: B1192235

[Get Quote](#)

FOR IMMEDIATE RELEASE

This technical guide provides an in-depth overview of **Azido-PEG4-nitrile**, a heterobifunctional linker critical in biomedical research and drug development. It details the compound's chemical properties, applications, and relevant experimental protocols, tailored for researchers, scientists, and professionals in drug development.

Core Compound Specifications

Azido-PEG4-nitrile is a polyethylene glycol (PEG) linker featuring an azide group at one end and a nitrile group at the other. This structure allows for versatile applications in bioconjugation and chemical biology. The hydrophilic PEG spacer enhances the solubility of conjugated molecules in aqueous environments.^[1]

Property	Value	Reference
CAS Number	2194563-82-9	[1] [2] [3] [4]
Molecular Formula	C11H20N4O4	
Molecular Weight	272.3 g/mol	
Alternate Name	1-azido-3,6,9,12-tetraoxapentadecane-15-nitrile	

Key Applications in Research and Development

The unique bifunctional nature of **Azido-PEG4-nitrile** makes it a valuable tool in several advanced research areas:

- **Click Chemistry:** The azide group readily participates in copper-catalyzed or strain-promoted azide-alkyne cycloaddition (CuAAC and SPAAC) reactions. This "click chemistry" allows for the efficient and specific conjugation of molecules, such as fluorescent dyes, biotin, or other labels, to alkyne-modified targets.
- **PROTAC Development:** **Azido-PEG4-nitrile** serves as a PEG-based linker in the synthesis of Proteolysis Targeting Chimeras (PROTACs). PROTACs are novel therapeutic agents that co-opt the cell's natural protein degradation machinery to eliminate target proteins. The PEG linker component of the PROTAC connects a ligand for an E3 ubiquitin ligase to a ligand for the target protein.
- **Bioconjugation:** The nitrile group can be chemically modified through reactions such as hydrolysis or reduction, providing an additional handle for conjugation or further functionalization. The hydrophilic PEG chain improves the solubility and pharmacokinetic properties of the resulting bioconjugates.

Experimental Protocols

General Protocol for Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC)

This protocol outlines a general procedure for conjugating **Azido-PEG4-nitrile** to an alkyne-containing molecule. Note: This is a generalized protocol and may require optimization for specific substrates.

Materials:

- **Azido-PEG4-nitrile**
- Alkyne-functionalized molecule
- Copper(II) sulfate (CuSO₄)

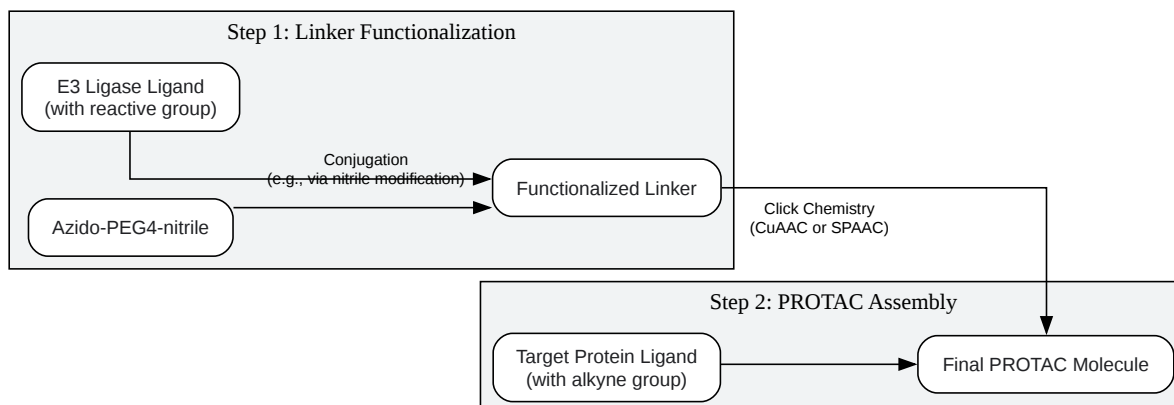
- Sodium ascorbate
- Solvent (e.g., DMSO, DMF, or a mixture with water)

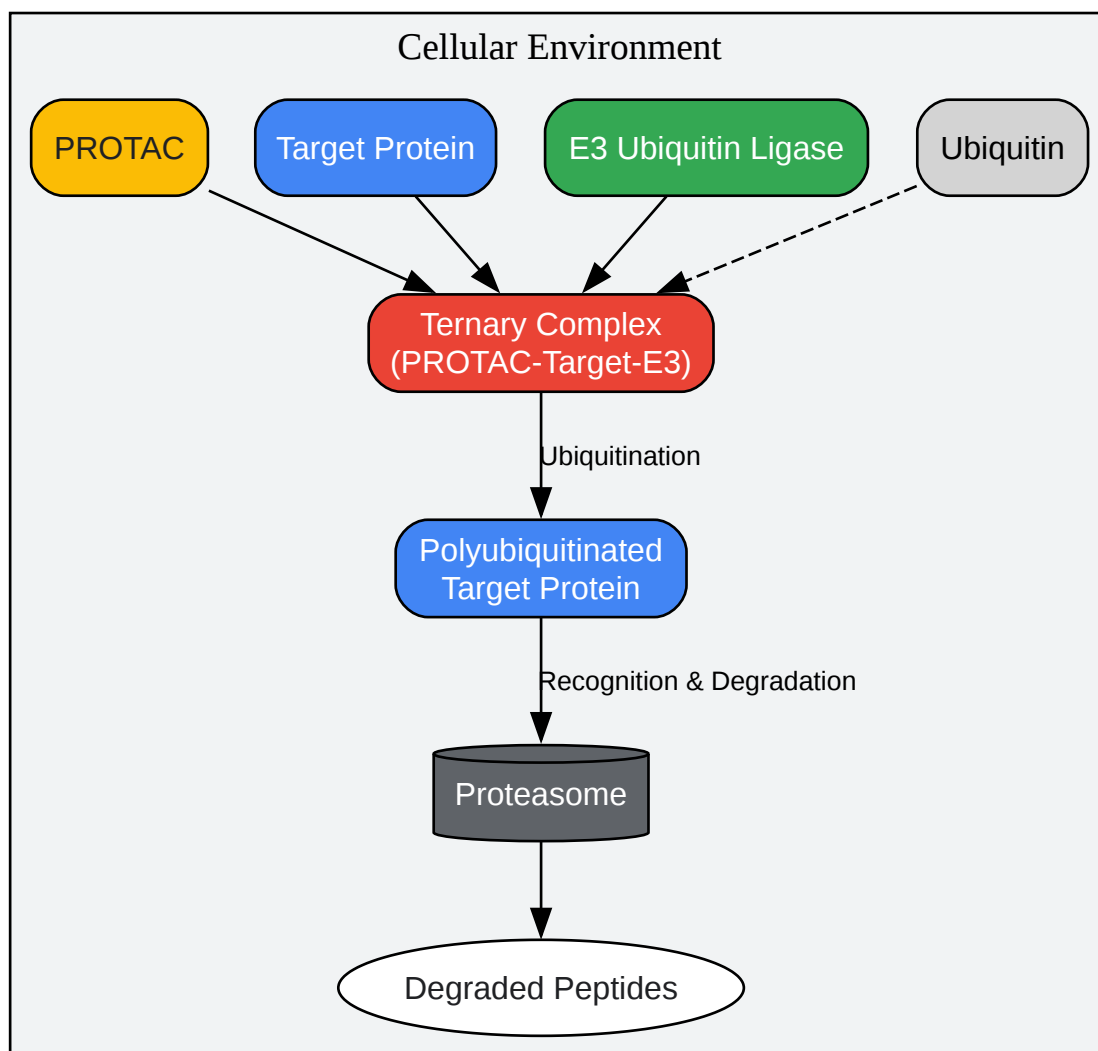
Procedure:

- Dissolve the alkyne-functionalized molecule and a molar excess (typically 1.1 to 1.5 equivalents) of **Azido-PEG4-nitrile** in the chosen solvent.
- Prepare a fresh solution of sodium ascorbate (typically 5-10 mole percent).
- Prepare a solution of CuSO₄ (typically 1-5 mole percent).
- Add the sodium ascorbate solution to the reaction mixture, followed by the CuSO₄ solution.
- Allow the reaction to proceed at room temperature with stirring. The reaction time can vary from 1 to 24 hours.
- Monitor the reaction progress using an appropriate analytical technique (e.g., TLC, LC-MS).
- Upon completion, the product can be purified using standard chromatographic techniques.

Logical Workflow for PROTAC Synthesis

The following diagram illustrates a conceptual workflow for the synthesis of a PROTAC molecule utilizing **Azido-PEG4-nitrile** as a linker. This process involves the sequential conjugation of the E3 ligase ligand and the target protein ligand to the bifunctional linker.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Azido-PEG4-nitrile, 2194563-82-9 | BroadPharm [broadpharm.com]
- 2. glycomindsynth.com [glycomindsynth.com]
- 3. glpbio.com [glpbio.com]

- 4. Azido-PEG4-nitrile, CAS 2194563-82-9 | AxisPharm [axispharm.com]
- To cite this document: BenchChem. [Azido-PEG4-nitrile: A Comprehensive Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1192235#azido-peg4-nitrile-cas-number-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com